

# 3-Chloro-1-propanol CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Chloro-1-propanol

Cat. No.: B141029

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## An In-depth Technical Guide to 3-Chloro-1-propanol

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides core technical data and information for **3-Chloro-1-propanol**.

## Core Chemical Identifiers

CAS Number: 627-30-5[1][2][3]

Molecular Weight: 94.54 g/mol [1][2][3][4][5]

## Physicochemical Properties

A summary of key quantitative data for **3-Chloro-1-propanol** is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClO	[2]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	160-162 °C	[4]
Density	1.131 g/cm <sup>3</sup>	[3]
Flash Point	75 °C (closed cup)	[1][3]
Melting Point	-20 °C	[3]

## Synthesis of 3-Chloro-1-propanol

A common laboratory-scale synthesis of **3-Chloro-1-propanol** involves the reduction of 3-chloropropionaldehyde. This transformation can be efficiently achieved using alkali metal borohydrides.

## Experimental Protocol: Reduction of 3-Chloropropionaldehyde

Objective: To synthesize **3-Chloro-1-propanol** with high yield.

Reagents:

- 3-Chloropropionaldehyde
- Sodium borohydride (NaBH<sub>4</sub>)
- Aqueous medium (e.g., water)

Procedure:

- Dissolve 3-chloropropionaldehyde in an aqueous medium.
- Cool the solution in an ice bath.

- Slowly add sodium borohydride to the cooled solution while stirring. Maintain the temperature below 10 °C.
- After the addition is complete, continue stirring for a specified period to allow the reaction to go to completion.
- Quench the reaction by the slow addition of an acid (e.g., dilute HCl) until the excess borohydride is neutralized.
- Extract the product with a suitable organic solvent (e.g., diethyl ether).
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO<sub>4</sub>).
- Remove the solvent under reduced pressure to yield crude **3-Chloro-1-propanol**.
- Purify the product by distillation.

This method is noted for achieving high yields, approximately 85%, and is suitable for large-scale production[4]. Alternative reducing agents such as lithium aluminum hydride (LiAlH<sub>4</sub>) can also be employed for this conversion[4].

## Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **3-Chloro-1-propanol** from acrolein, a common precursor to 3-chloropropionaldehyde.



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Caption: Synthesis pathway of **3-Chloro-1-propanol**.

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## References

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